

A Technical Guide to the Solubility of 4-(Aminosulfonyl)-5-chlorophthalimide

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Compound of Interest

Compound Name: 4-(Aminosulfonyl)-5-chlorophthalimide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-(Aminosulfonyl)-5-chlorophthalimide**, a compound of interest in pharmaceutical research and development. Due to the limited availability of public quantitative data, this document outlines the necessary experimental protocols for determining its solubility and provides a framework for the systematic presentation of these findings.

Compound Identification

Chemical Name	4-(Aminosulfonyl)-5-chlorophthalimide
Molecular Formula	C ₈ H ₅ ClN ₂ O ₄ S[1]
Molecular Weight	260.65 g/mol [1]
CAS Number	3861-99-2[1]

Solubility Profile

A thorough search of scientific literature and chemical databases did not yield specific quantitative solubility data for **4-(Aminosulfonyl)-5-chlorophthalimide** in various solvents. The solubility of a compound is a critical physicochemical property that influences its

bioavailability, formulation, and route of administration in drug development. Therefore, experimental determination of its solubility is a prerequisite for further research.

The following sections detail a standardized protocol for determining the solubility of this compound and a template for presenting the resulting data.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **4-(Aminosulfonyl)-5-chlorophthalimide** using the isothermal shake-flask method, a common and reliable technique.

Objective: To determine the equilibrium solubility of **4-(Aminosulfonyl)-5-chlorophthalimide** in a range of pharmaceutically relevant solvents at controlled temperatures.

Materials:

- **4-(Aminosulfonyl)-5-chlorophthalimide** (purity >99%)
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dimethylformamide (DMF), dimethyl sulfoxide (DMSO), phosphate-buffered saline (PBS) at various pH values)
- Calibrated analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-(Aminosulfonyl)-5-chlorophthalimide** to a series of vials, each containing a known volume of a specific solvent. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25°C or 37°C).
 - Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the undissolved solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a pipette.
 - Immediately filter the aliquot through a syringe filter to remove any undissolved microparticles.
- Analysis:
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method (HPLC or UV-Vis spectrophotometry).
 - Quantify the concentration of **4-(Aminosulfonyl)-5-chlorophthalimide** in the diluted samples against a standard curve prepared with known concentrations of the compound.
- Data Recording and Analysis:

- Calculate the solubility of the compound in each solvent, expressed in units such as mg/mL or mol/L.
- Perform each experiment in triplicate to ensure the reproducibility of the results.

Data Presentation

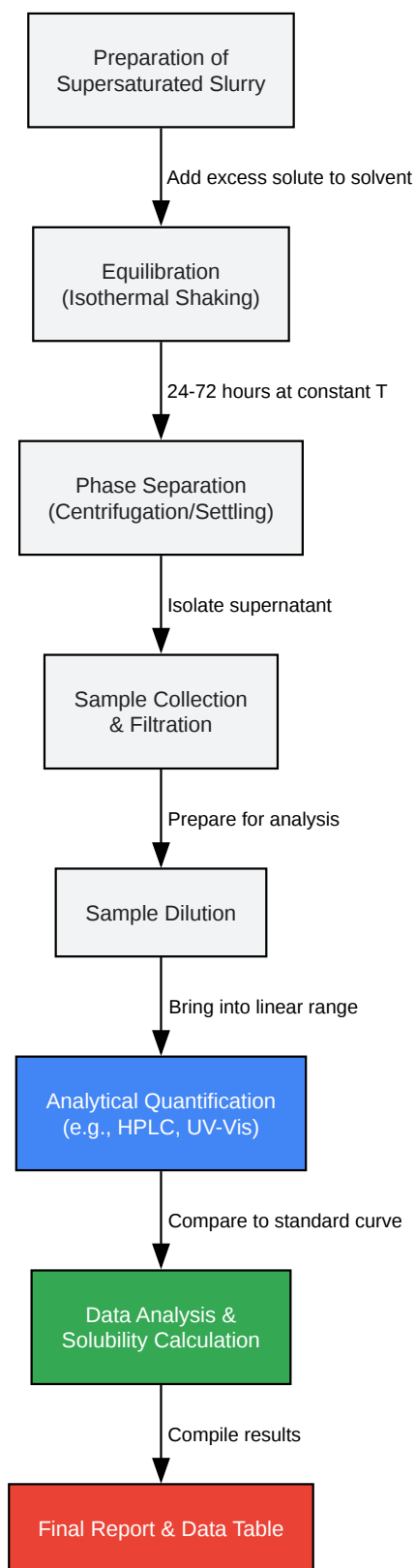
The experimentally determined solubility data should be organized in a clear and concise tabular format to facilitate comparison across different solvents and conditions.

Table 1: Solubility of **4-(Aminosulfonyl)-5-chlorophthalimide** in Various Solvents at 25°C

Solvent	Solubility (mg/mL)	Solubility (mol/L)	Method
Water	Data to be determined	Data to be determined	Shake-Flask/HPLC
Ethanol	Data to be determined	Data to be determined	Shake-Flask/HPLC
Methanol	Data to be determined	Data to be determined	Shake-Flask/HPLC
Acetone	Data to be determined	Data to be determined	Shake-Flask/HPLC
Dimethylformamide (DMF)	Data to be determined	Data to be determined	Shake-Flask/HPLC
Dimethyl Sulfoxide (DMSO)	Data to be determined	Data to be determined	Shake-Flask/HPLC
PBS (pH 7.4)	Data to be determined	Data to be determined	Shake-Flask/HPLC

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Workflow for Experimental Solubility Determination.

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References

- 1. 4-(AMINOSULFONYL)-5-CHLOROPHTHALIMIDE | 3861-99-2 [chemicalbook.com]
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